

Synthesis of Boc-4-methyl-D-phenylalanine: An In-depth Technical Guide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Boc-4-methyl-D-phenylalanine*

CAS No.: 80102-27-8

Cat. No.: B558662

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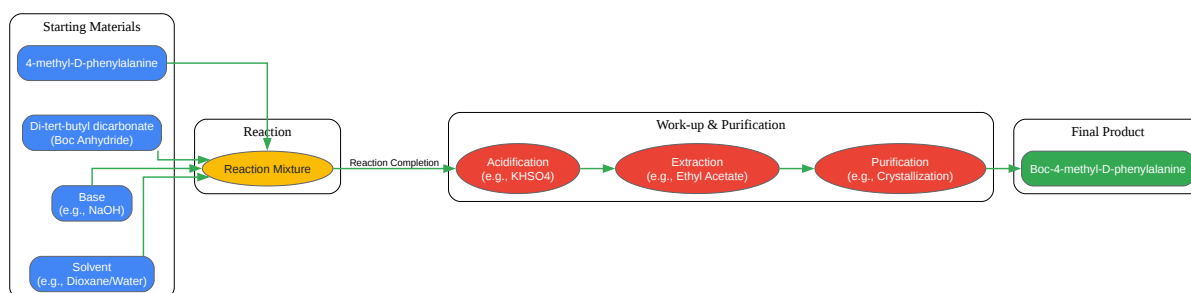
This technical guide provides a comprehensive overview of the synthesis of N-tert-butoxycarbonyl-4-methyl-D-phenylalanine (**Boc-4-methyl-D-phenylalanine**), a valuable building block in peptide synthesis and drug discovery. The para-methyl group on the phenyl ring offers unique steric and electronic properties, making this derivative crucial for developing novel peptide-based therapeutics with modified pharmacological profiles.

Introduction

The tert-butoxycarbonyl (Boc) protecting group is a cornerstone of modern organic synthesis, particularly in peptide chemistry. Its stability under a wide range of reaction conditions, coupled with its facile removal under mild acidic conditions, allows for the stepwise and controlled assembly of complex peptide chains. The synthesis of **Boc-4-methyl-D-phenylalanine** involves the protection of the primary amine of 4-methyl-D-phenylalanine with di-tert-butyl dicarbonate (Boc anhydride). This guide details the experimental protocol, presents key quantitative data, and illustrates the synthetic workflow.

Chemical Synthesis Workflow

The synthesis of **Boc-4-methyl-D-phenylalanine** follows a straightforward nucleophilic substitution reaction. The amino group of 4-methyl-D-phenylalanine acts as a nucleophile, attacking one of the carbonyl carbons of di-tert-butyl dicarbonate. The reaction is typically carried out in the presence of a base to neutralize the resulting carbonic acid and drive the reaction to completion.



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Diagram 1: General workflow for the synthesis of **Boc-4-methyl-D-phenylalanine**.

Experimental Protocol

While a specific, peer-reviewed protocol for the synthesis of **Boc-4-methyl-D-phenylalanine** is not readily available, the following procedure is adapted from a well-established and reliable method for the synthesis of its enantiomer, Boc-4-methyl-L-phenylalanine, and is expected to yield the desired product with high purity.

Materials:

Reagent/Solvent	Molar Mass (g/mol)	Quantity	Moles
4-methyl-D-phenylalanine	179.22	17.92 g	0.10
Di-tert-butyl dicarbonate (Boc ₂ O)	218.25	22.92 g	0.105
Sodium Hydroxide (NaOH)	40.00	4.4 g	0.11
1,4-Dioxane	88.11	100 mL	-
Water	18.02	100 mL	-
Potassium hydrogen sulfate (KHSO ₄)	136.17	~20 g	-
Ethyl Acetate	88.11	3 x 150 mL	-
Hexane	86.18	As needed	-
Anhydrous Magnesium Sulfate (MgSO ₄)	120.37	As needed	-

Procedure:

- **Dissolution of Starting Material:** In a 500 mL round-bottom flask equipped with a magnetic stirrer, dissolve 17.92 g (0.10 mol) of 4-methyl-D-phenylalanine in a solution of 4.4 g (0.11 mol) of sodium hydroxide in 100 mL of water.
- **Addition of Solvent and Reagent:** To the stirred solution, add 100 mL of 1,4-dioxane, followed by the portion-wise addition of 22.92 g (0.105 mol) of di-tert-butyl dicarbonate over 30 minutes at room temperature.
- **Reaction:** Stir the resulting mixture vigorously at room temperature overnight (approximately 12-16 hours). The reaction progress can be monitored by thin-layer chromatography (TLC).

- **Work-up - Solvent Removal:** After the reaction is complete, remove the 1,4-dioxane under reduced pressure using a rotary evaporator.
- **Work-up - Extraction:** Dilute the remaining aqueous solution with 100 mL of water and wash with 2 x 50 mL of hexane to remove any unreacted di-tert-butyl dicarbonate.
- **Work-up - Acidification:** Cool the aqueous layer in an ice bath and acidify to a pH of 2-3 by the slow addition of solid potassium hydrogen sulfate. A white precipitate of the product will form.
- **Work-up - Product Extraction:** Extract the product from the aqueous mixture with three 150 mL portions of ethyl acetate.
- **Drying and Concentration:** Combine the organic extracts and dry over anhydrous magnesium sulfate. Filter the drying agent and concentrate the filtrate under reduced pressure to yield a crude solid.
- **Purification:** Recrystallize the crude product from a mixture of ethyl acetate and hexane to obtain pure **Boc-4-methyl-D-phenylalanine** as a white solid.

Quantitative Data

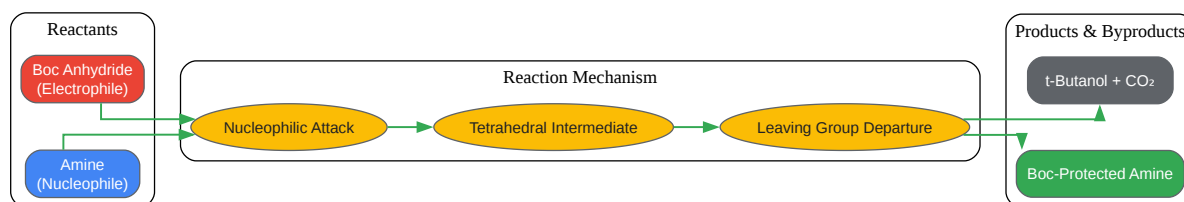
The following table summarizes the expected physical and chemical properties of **Boc-4-methyl-D-phenylalanine** based on data available for its L-enantiomer.^{[1][2]}

Property	Value
Molecular Formula	C ₁₅ H ₂₁ NO ₄
Molecular Weight	279.33 g/mol
Appearance	White to off-white solid
Melting Point	79-86 °C[1]
Purity (HPLC)	≥ 98%
Expected Yield	80-90%
Optical Rotation [α] _D ²⁰	-16 ± 2° (c=1 in MeOH) (inferred)
Storage Conditions	2-8 °C

Note: The optical rotation is inferred to be equal in magnitude but opposite in sign to the reported value for the L-enantiomer.[1]

Signaling Pathways and Logical Relationships

The core of this synthesis is the Boc protection of an amine. This is a fundamental transformation in peptide synthesis, enabling the selective formation of peptide bonds.



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Diagram 2: Logical relationship of the Boc protection mechanism.

This in-depth guide provides the necessary information for the successful synthesis and characterization of **Boc-4-methyl-D-phenylalanine**, a key component for advancing research and development in peptide-based pharmaceuticals.

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References

- 1. chemimpex.com [chemimpex.com]
- 2. nbinno.com [nbinno.com]
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